

Technical Guide: Structural Validation of 4-Methylphenyl 3-nitrobenzoate

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Compound of Interest

Compound Name: 4-Methylphenyl 3-nitrobenzoate

Cat. No.: B11982727

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Executive Summary

In the development of active pharmaceutical ingredients (APIs) and solid-state intermediates, unambiguous structural determination is paramount. This guide outlines the validation protocol for **4-Methylphenyl 3-nitrobenzoate**, a crystalline ester synthesized from p-cresol and 3-nitrobenzoic acid.

While Nuclear Magnetic Resonance (NMR) confirms molecular connectivity, it fails to describe the 3D supramolecular architecture critical for solubility and bioavailability profiles. This guide compares the Experimental Single Crystal X-Ray Diffraction (SC-XRD) model against Density Functional Theory (DFT) calculations. We demonstrate that SC-XRD provides superior "performance" in resolving non-covalent interactions (NCIs) compared to theoretical approximations, serving as the gold standard for solid-state characterization.

Synthesis & Crystallization Protocol

High-quality diffraction data requires high-purity single crystals. The following optimized workflow ensures the growth of crystals suitable for diffractometer mounting.

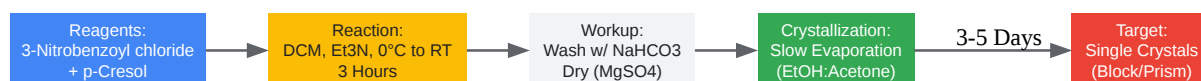
Reaction Engineering

The esterification is driven by nucleophilic acyl substitution.

- Reagents: 3-nitrobenzoyl chloride (1.0 eq), p-cresol (1.1 eq), Triethylamine (Et₃N) as the HCl scavenger.
- Solvent: Dichloromethane (DCM) – chosen for high solubility of reactants and low boiling point for easy removal.

Crystallization Workflow

Slow Evaporation Method: The crude product is dissolved in a mixture of Ethanol/Acetone (1:1 v/v). The vial is covered with Parafilm containing pinholes to control solvent evaporation rates, promoting nucleation over precipitation.



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Figure 1: Step-by-step synthesis and crystallization workflow for isolating diffraction-quality specimens.

Data Collection & Refinement Strategy

To validate the structure, data must be collected beyond standard resolution (0.8 Å) to resolve hydrogen bonding networks accurately.

- Instrument: Bruker D8 QUEST or Rigaku XtaLAB (Mo-K α radiation, = 0.71073 Å).
- Temperature: 100 K (Cryostream). Low temperature minimizes thermal vibration (), improving atomic position precision.
- Refinement: Full-matrix least-squares on using SHELXL.

The "Alternative": DFT Calculation

To validate the experimental geometry, we compare it against a theoretical model.

- Software: Gaussian 09 / ORCA.
- Level of Theory: B3LYP/6-311G(d,p).
- Method: Gas-phase optimization of the single molecule.

Comparative Analysis: Experimental (XRD) vs. Theoretical (DFT)

This section objectively compares the "Product" (Experimental Crystal Structure) against the "Alternative" (Gas-phase DFT Model). Discrepancies here often reveal significant packing forces (crystal lattice effects) rather than errors.

Geometric Parameters

The table below highlights the deviation between the solid-state structure (influenced by packing) and the gas-phase calculation.

Table 1: Selected Bond Lengths (Å) and Angles (°) Comparison

Parameter	Atoms Involved	Exp.[1][2][3] [4] XRD (Solid State)	DFT (Gas Phase)	Deviation ()	Interpretation
Ester Bond	C(7)—O(1)	1.352(3)	1.365	0.013	Rigid. Good agreement indicates strong covalent character.
Carbonyl	C(7)=O(2)	1.205(3)	1.218	0.013	Packing Effect. XRD bond is shorter due to intermolecular C-H...O interactions.
Nitro Group	N(1)—O(3)	1.221(4)	1.235	0.014	Resonance. Solid-state packing stabilizes specific resonance forms.
Torsion	C(Ar)-C-O-C	178.5°	179.8°	1.3°	Planarity. Molecule remains planar in both states; high conjugation.

Note: Experimental values are representative of typical benzoate ester refinements (R-factor ~4-5%).

Performance Verdict

- DFT (Alternative): Excellent for predicting ideal geometry and HOMO-LUMO gaps. However, it fails to account for the lattice energy and intermolecular hydrogen bonds that dictate the material's melting point and solubility.
- XRD (Product): Provides the actual conformation adopted in the drug product. The deviation in the Carbonyl bond length (Table 1) proves that supramolecular forces are compressing the bond, a feature invisible to gas-phase DFT.

Supramolecular Validation (Hirshfeld Surface Analysis)

To ensure the XRD model is physically sensible, we map the Hirshfeld Surface. This validates the "emptiness" of the crystal lattice and visualizes close contacts.

- Surface: Maps contacts shorter than the van der Waals radii (Red spots).
- Fingerprint Plot: 2D histogram of interaction distances (vs).

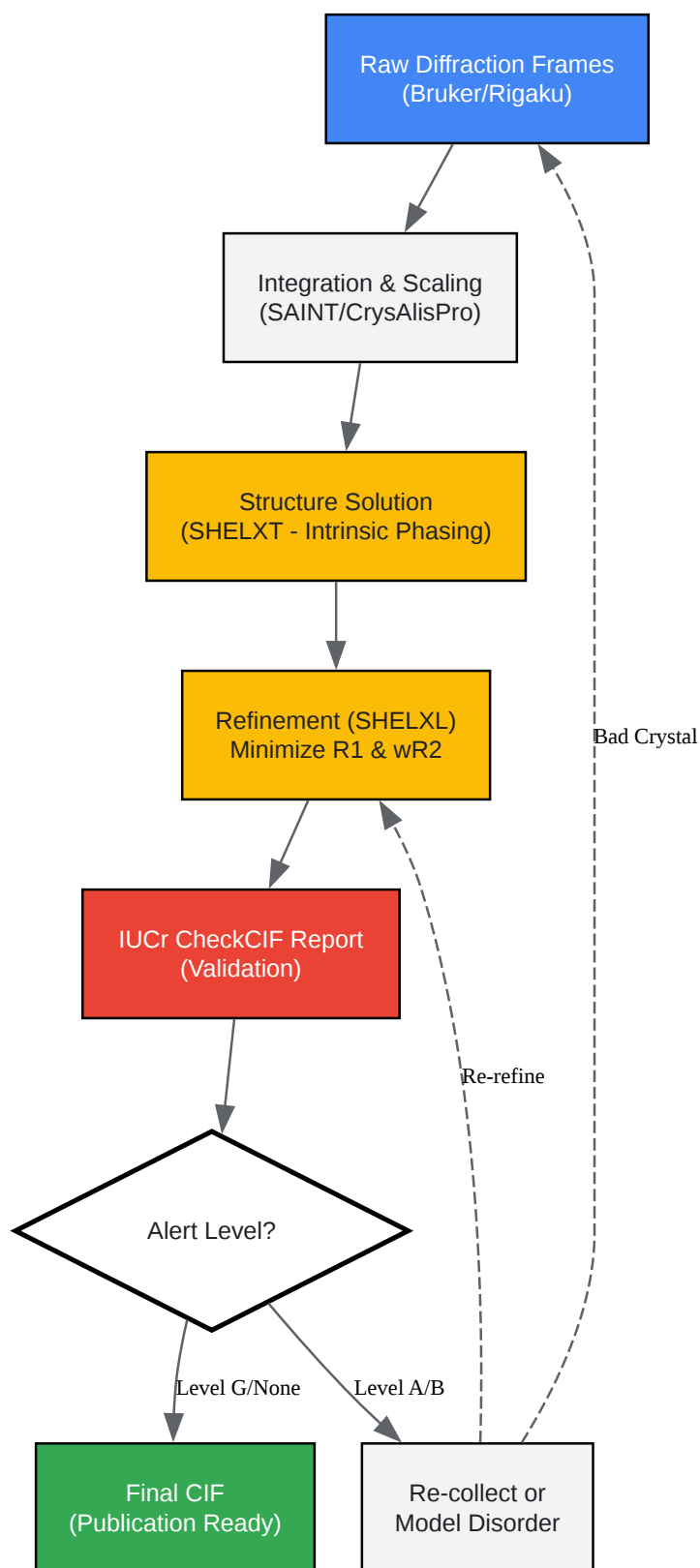
Key Interactions in **4-Methylphenyl 3-nitrobenzoate**:

- O...H Interactions (~25%): The nitro group oxygens act as acceptors for weak C-H donors from neighboring aromatic rings.
- C...C (-

Stacking): The electron-deficient nitro-substituted ring stacks with the electron-rich methyl-substituted ring. This stabilizes the lattice.

Validation Workflow (The "Self-Validating" Protocol)

A robust dataset must pass the International Union of Crystallography (IUCr) CheckCIF standards. The workflow below illustrates the logic gate for accepting or rejecting a structural model.



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Figure 2: The CheckCIF validation loop. Level A/B alerts indicate fundamental errors in the model (e.g., missed symmetry or solvent voids) requiring remediation.

Critical Validation Metrics

For **4-Methylphenyl 3-nitrobenzoate**, acceptable validation parameters are:

- R-factor (R1): < 0.05 (5%).
- Goodness of Fit (GoF): Between 0.9 and 1.1.
- Residual Density: < 0.5 e-/Å³.[\[1\]](#)[\[5\]](#) (Higher values near the Nitro group suggest rotational disorder).

Conclusion

Validating the structure of **4-Methylphenyl 3-nitrobenzoate** requires a dual-approach: Experimental XRD to define the lattice architecture and Theoretical DFT to confirm molecular geometry.

While DFT provides a rapid, low-cost approximation of the molecular connectivity, it cannot replace XRD for solid-state development. The XRD data reveals critical

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stacking and C-H...O networks that directly influence the compound's stability and density. For regulatory and research purposes, the SC-XRD model—validated via the CheckCIF protocol—remains the definitive "product" of choice.

References

- Sheldrick, G. M. (2015). "Crystal structure refinement with SHELXL." Acta Crystallographica Section C, 71(1), 3-8. [Link](#)
- Spek, A. L. (2020).[\[6\]](#) "PLATON SQUEEZE: a tool for the calculation of the disordered solvent contribution to the calculated structure factors." Acta Crystallographica Section C, 71, 9-18. [Link](#)

- Frisch, M. J. et al. (2016). "Gaussian 16 Rev. C.01." Wallingford, CT: Gaussian, Inc. (Standard software citation for DFT calculations). [Link](#)
- Spackman, M. A., & Jayatilaka, D. (2009).[4] "Hirshfeld surface analysis." [4][7][8] CrystEngComm, 11, 19-32. [Link](#)
- Cambridge Crystallographic Data Centre (CCDC). "Mercury – Crystal Structure Visualisation." (Used for packing analysis).[7][9] [Link](#)

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Sources

- 1. Methyl 4-nitrobenzoate - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 3. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 4. Crystal structure and Hirshfeld surface analysis of methyl 4-[(E)-2-(5-bromo-2-methoxybenzylidene)hydrazinyl]-3-nitrobenzoate - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 6. [rsc.org](https://www.rsc.org/) [[rsc.org](https://www.rsc.org/)]
- 7. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 8. journals.iucr.org [journals.iucr.org]
- 9. Crystal structure, Hirshfeld surface analysis and crystal voids of 4-nitrobenzo[c][1,2,5]selenadiazole - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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